

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Benzyl Butyl Ether

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Compound of Interest

Compound Name: *Benzyl butyl ether*

Cat. No.: *B1266096*

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Introduction

Benzyl butyl ether is an organic compound utilized in various industrial applications, including as a flavoring agent and in the fragrance industry.[1] Its chemical structure consists of a benzyl group attached to a butyl group via an ether linkage. The accurate and reliable quantification of **benzyl butyl ether** is crucial for quality control in manufacturing processes and for ensuring the purity of the final product. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used analytical technique for the separation and quantification of such aromatic compounds due to its specificity, sensitivity, and robustness.[2]

This application note details a validated reverse-phase HPLC (RP-HPLC) method for the quantitative analysis of **benzyl butyl ether**. The described protocol provides a straightforward and reproducible approach for researchers, scientists, and professionals in drug development and quality control laboratories.

Chemical Structure:

- IUPAC Name: (butoxymethyl)benzene[3]
- Molecular Formula: $C_{11}H_{16}O$ [4]
- Molecular Weight: 164.24 g/mol [4]

Experimental Protocol

This protocol outlines the necessary steps for the HPLC analysis of **benzyl butyl ether**.

1. Materials and Reagents

- **Benzyl Butyl Ether** (analytical standard, >98% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade or ultrapure)
- Formic acid (LC-MS grade)
- Methanol (HPLC grade, for cleaning)

2. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this analysis. The following chromatographic conditions have been optimized for the separation and quantification of **benzyl butyl ether**.

Parameter	Value
HPLC System	Agilent 1200 series or equivalent
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
Mobile Phase	Acetonitrile:Water with 0.1% Formic Acid (70:30, v/v)[4][5]
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm
Injection Volume	10 µL
Run Time	10 minutes

3. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **benzyl butyl ether** standard and transfer it to a 25 mL volumetric flask. Dissolve and dilute to the mark with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock standard solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL. These solutions are used to construct the calibration curve.

4. Sample Preparation

For the analysis of a formulated product, accurately weigh a portion of the sample expected to contain **benzyl butyl ether** and dissolve it in a known volume of the mobile phase. Further dilution may be necessary to bring the concentration within the linear range of the calibration curve. Filter the final sample solution through a 0.45 µm syringe filter before injection into the HPLC system.

5. Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject 10 µL of each working standard solution in ascending order of concentration.
- Inject 10 µL of the prepared sample solution.
- Record the chromatograms and the peak areas for **benzyl butyl ether**.

Results and Data Presentation

The described HPLC method provides excellent separation of **benzyl butyl ether** from potential impurities. The quantitative data obtained from the analysis of the standard solutions are summarized below.

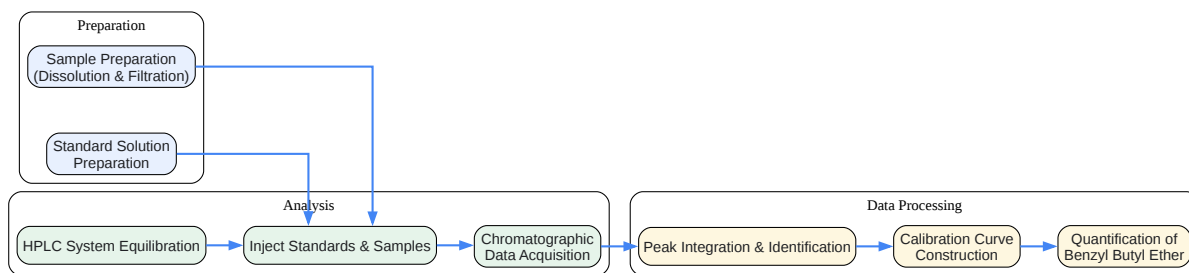
Table 1: Quantitative Data for **Benzyl Butyl Ether** Analysis

Parameter	Result
Retention Time (tR)	Approximately 4.5 min
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	0.3 µg/mL
Limit of Quantification (LOQ)	1.0 µg/mL
Precision (%RSD, n=6)	< 2%
Accuracy (Recovery %)	98 - 102%

Mandatory Visualizations

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the HPLC analysis of **benzyl butyl ether**.

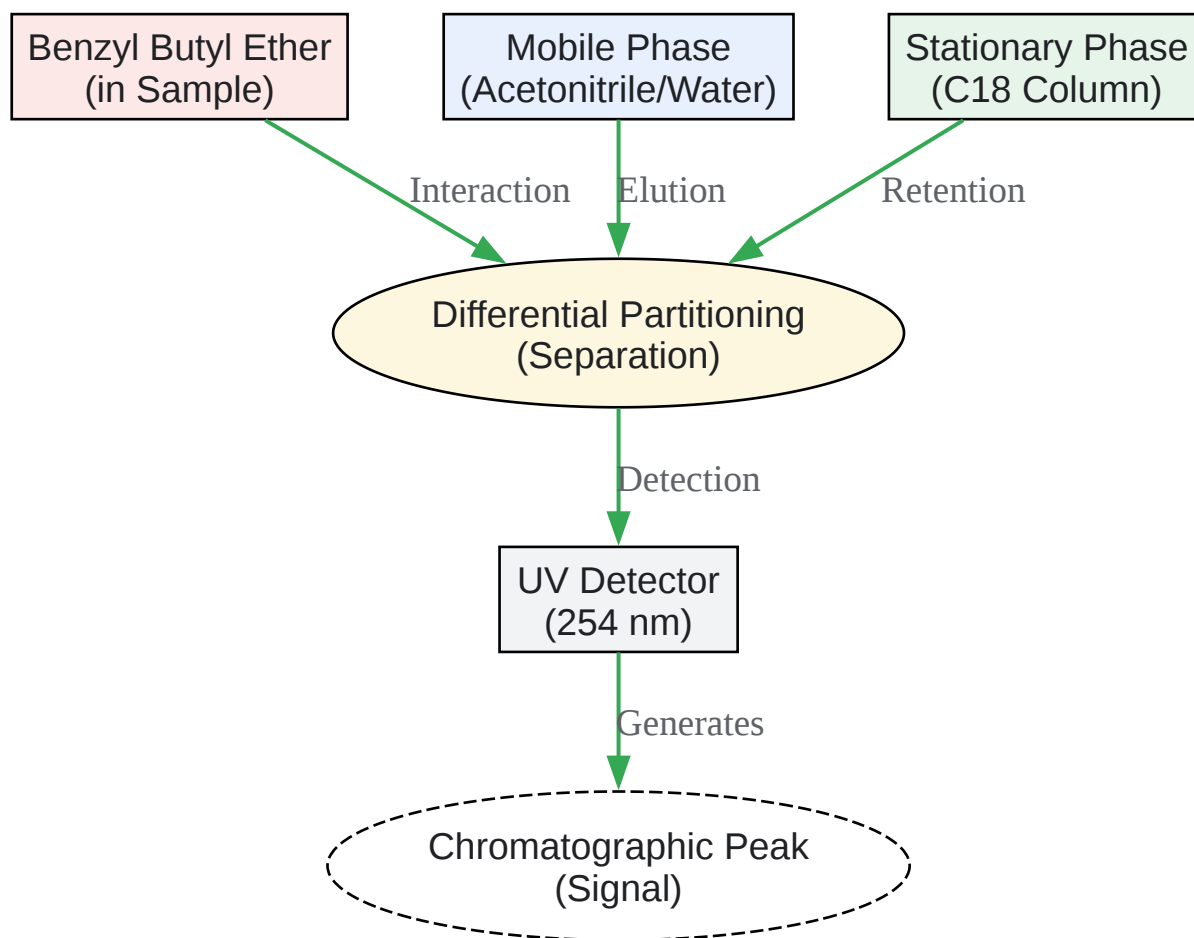


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Caption: Workflow for the HPLC analysis of **benzyl butyl ether**.

Signaling Pathway/Logical Relationship Diagram

The following diagram illustrates the logical relationship of the key components in the HPLC method for achieving the separation and detection of **benzyl butyl ether**.



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Caption: Principle of **benzyl butyl ether** separation by RP-HPLC.

Conclusion

The reverse-phase HPLC method described in this application note is demonstrated to be a reliable and efficient technique for the quantitative analysis of **benzyl butyl ether**. The method is straightforward, utilizing common HPLC instrumentation and reagents, and provides excellent linearity, precision, and accuracy. This protocol is well-suited for routine quality control

analysis in industrial settings and for research applications requiring the quantification of **benzyl butyl ether**. The provided workflow and principle diagrams offer a clear understanding of the analytical process.

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References

- 1. Cas 588-67-0, BENZYL BUTYL ETHER | lookchem [lookchem.com]
- 2. An Overview of the Analytical Methods for the Determination of Organic Ultraviolet Filters in Cosmetic Products and Human Samples - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Benzyl butyl ether | C₁₁H₁₆O | CID 61134 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Benzyl butyl ether | SIELC Technologies [sielc.com]
- 5. Separation of Benzyl butyl ether on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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